

A Spectroscopic Guide to 4-Benzoylbenzaldehyde: Structure, Protocols, and Data Interpretation

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Compound of Interest

Compound Name: 4-Benzoylbenzaldehyde

CAS No.: 20912-50-9

Cat. No.: B1278530

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Introduction: The Analytical Imperative for a Bifunctional Building Block

4-Benzoylbenzaldehyde, also known as 4-formylbenzophenone (CAS No. 20912-50-9), is a molecule of significant interest to researchers in medicinal chemistry and materials science. Its unique structure, featuring both an aldehyde and a ketone bridged by a biphenyl-like framework, makes it a versatile precursor for the synthesis of a wide array of complex organic molecules, including heterocyclic compounds, polymers, and photosensitive materials. The reactivity of its two distinct carbonyl functionalities allows for selective and sequential chemical modifications, but this same utility demands rigorous analytical characterization.

For the drug development professional or synthetic chemist, confirming the identity, purity, and structural integrity of **4-Benzoylbenzaldehyde** is not a trivial step but a foundational requirement for reproducible and reliable downstream applications. Misidentification or the presence of impurities can lead to failed reactions, unpredictable biological activity, and a significant loss of time and resources. This technical guide provides an in-depth exploration of

the core spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—used to characterize this molecule. Moving beyond a simple data repository, this document explains the causality behind the observed spectral features and provides robust, field-proven protocols for data acquisition, ensuring that researchers can validate their own materials with confidence.

Molecular Structure and Analytical Workflow

The structural framework of **4-Benzoylbenzaldehyde** is key to understanding its spectroscopic signature. The molecule consists of a central benzophenone core with a formyl group (aldehyde) at the 4-position of one of the phenyl rings.

Figure 1: Molecular structure of **4-Benzoylbenzaldehyde** (C₁₄H₁₀O₂).

The analytical workflow for the comprehensive characterization of this molecule is a multi-technique approach designed to provide orthogonal data points, each validating the others. This ensures a high degree of confidence in the final structural assignment and purity assessment.

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